

2',5'-Dimethoxypropiophenone: A Technical Guide to Toxicological and Safety Data

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Compound of Interest

Compound Name: 2',5'-Dimethoxypropiophenone

Cat. No.: B1360061

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available toxicological and safety information for **2',5'-Dimethoxypropiophenone** (CAS 5803-30-5). It is intended for informational purposes for a scientific audience. A comprehensive toxicological evaluation of this compound has not been identified in the public domain. The absence of extensive data necessitates careful handling and the implementation of robust safety protocols.

Introduction

2',5'-Dimethoxypropiophenone is a chemical compound with potential applications in organic synthesis and pharmaceutical research. As with any chemical entity intended for research and development, a thorough understanding of its toxicological and safety profile is paramount to ensure the safety of laboratory personnel and to comply with regulatory requirements. This guide provides a summary of the known hazard information and outlines the standard experimental protocols that would be employed to generate a comprehensive toxicological dataset for this compound.

Hazard Identification and Classification

Based on available safety data sheets from chemical suppliers, **2',5'-Dimethoxypropiophenone** is classified with the following hazards:

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	H335: May cause respiratory irritation

Note: These classifications are based on limited data and may not represent a complete toxicological profile. No quantitative data, such as LD50 values, were publicly available at the time of this review.

Toxicological Data Summary

A comprehensive search of scientific literature and toxicological databases did not yield any specific studies providing quantitative toxicological data for **2',5'-Dimethoxypropiophenone**. The following table summarizes the lack of available information for key toxicological endpoints.

Toxicological Endpoint	Data Availability
Acute Toxicity	
Oral LD50	No data available
Dermal LD50	No data available
Inhalation LC50	No data available
Skin Corrosion/Irritation	Classified as a skin irritant. No quantitative data (e.g., Draize scores) available.
Eye Corrosion/Irritation	Classified as a serious eye irritant. No quantitative data available.
Respiratory Irritation	Classified as a respiratory irritant. No quantitative data available.
Dermal Sensitization	No data available
Genotoxicity/Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available

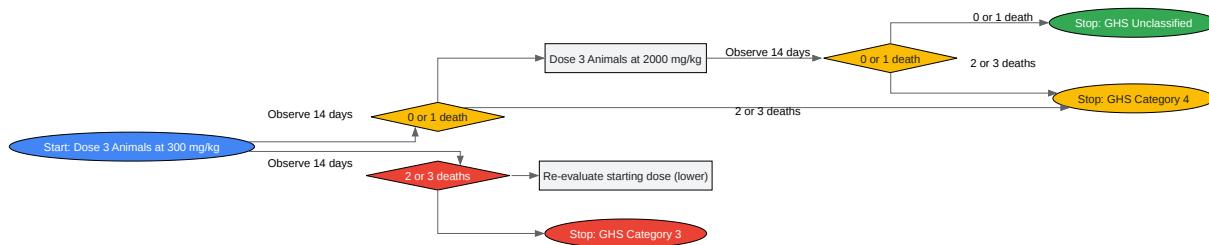
The absence of this critical data underscores the need for caution when handling this compound.

Standard Experimental Protocols for Toxicological Assessment

In the absence of specific studies for **2',5'-Dimethoxypropiophenone**, this section details the standardized and internationally recognized OECD (Organisation for Economic Co-operation and Development) guidelines that would be followed to assess its toxicity.

Acute Oral Toxicity Testing

To determine the acute oral toxicity (and estimate the LD50), the OECD Test Guideline 423 (Acute Toxic Class Method) is a commonly used protocol.[1] This method uses a stepwise procedure with a small number of animals per step to classify a substance into a toxicity category based on the observed mortality and morbidity.[1]

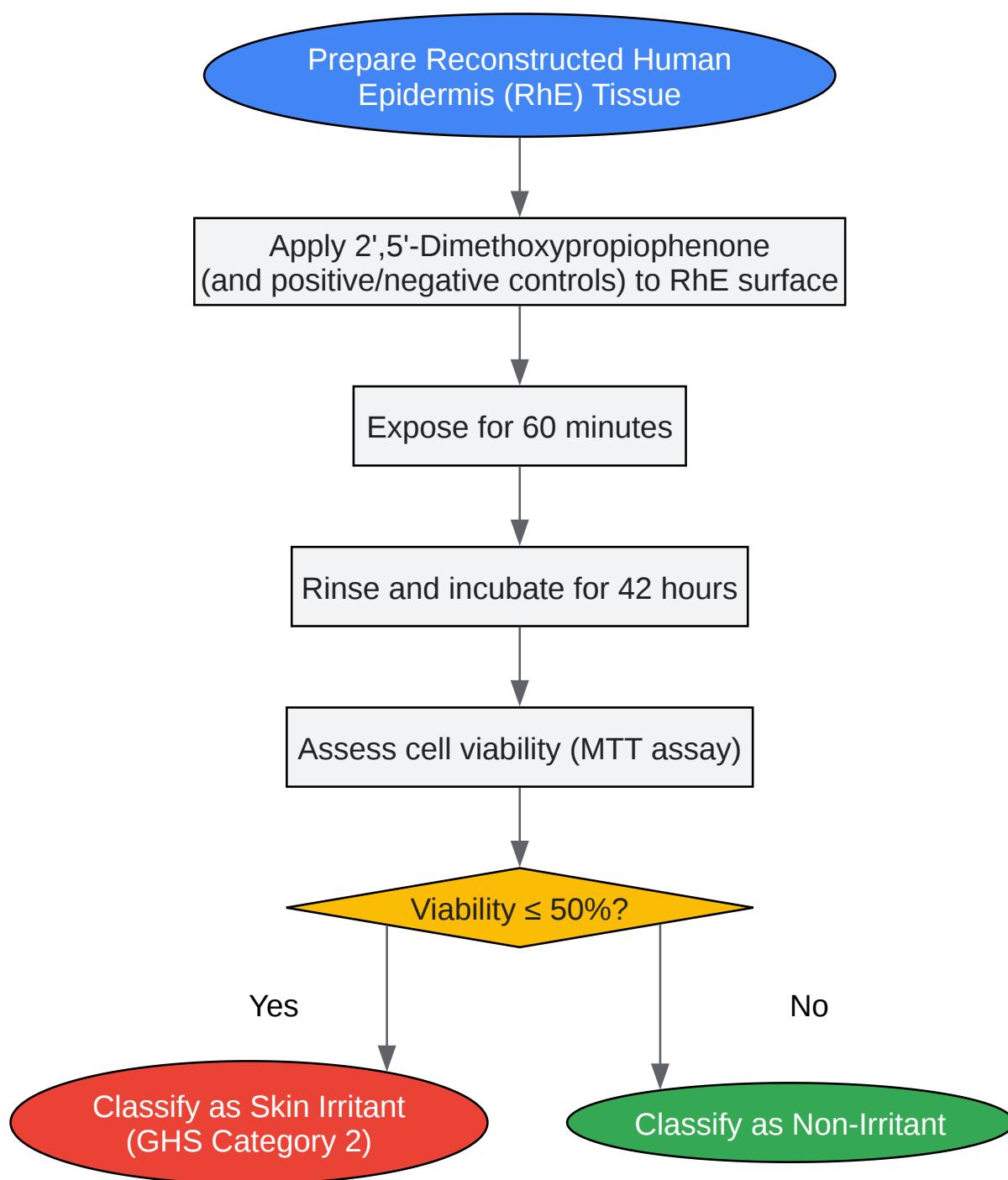


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OECD 423 Acute Toxic Class Method Workflow

Skin Irritation Testing

The potential for **2',5'-Dimethoxypropiophenone** to cause skin irritation would be assessed following OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method).[2][3][4] This in vitro method uses a three-dimensional human skin model, thus avoiding the use of live animals.[2][3]



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OECD 439 In Vitro Skin Irritation Test Workflow

Eye Irritation Testing

To evaluate the potential for serious eye damage or eye irritation, OECD Test Guideline 405 (Acute Eye Irritation/Corrosion) would be utilized.[5][6][7] This guideline recommends a tiered testing strategy, prioritizing in vitro and ex vivo methods before any in vivo testing is considered.[5]



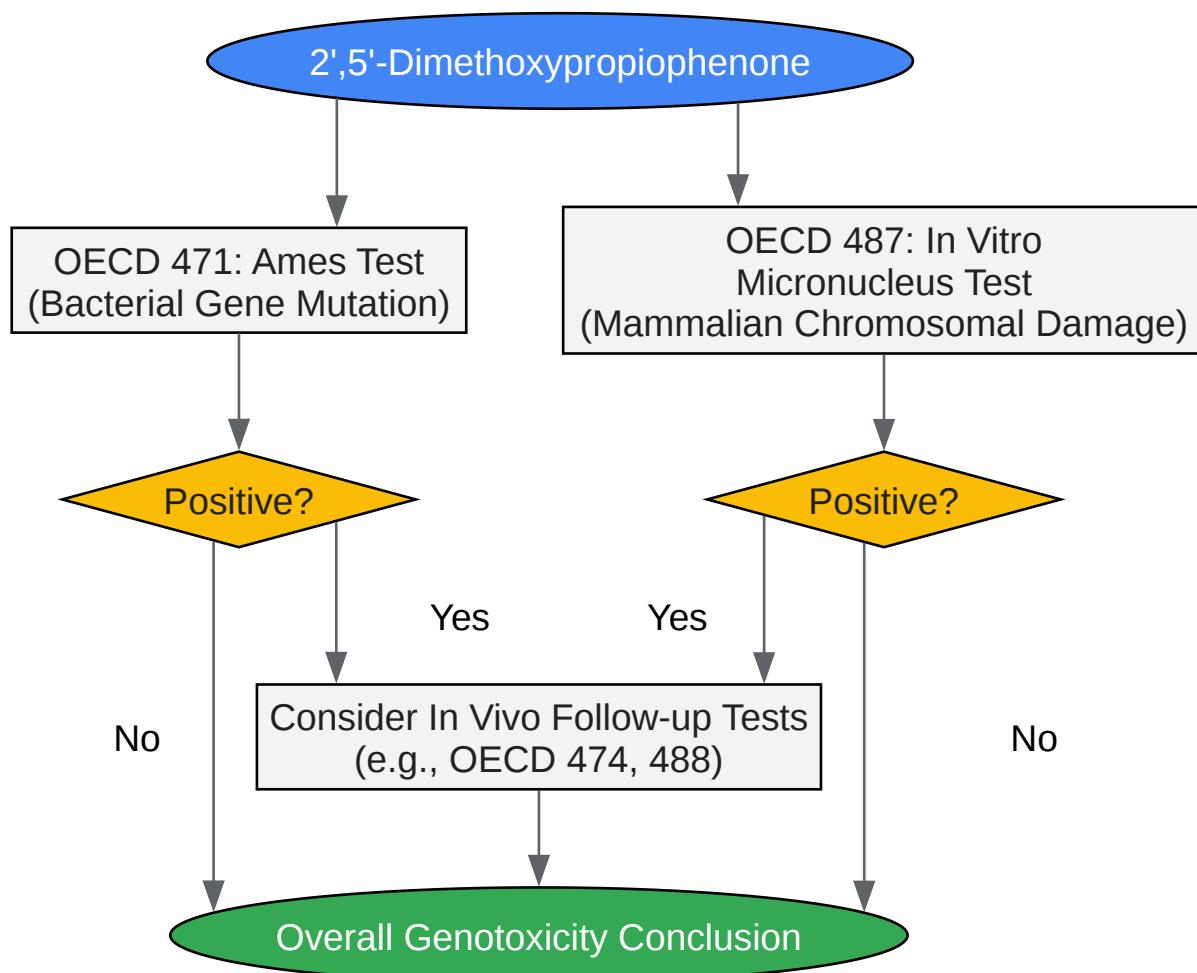
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OECD 405 Tiered Eye Irritation Testing Strategy

Genotoxicity Testing

A battery of tests is required to assess the genotoxic potential of a substance. A standard in vitro battery would include:

- OECD Test Guideline 471: Bacterial Reverse Mutation Test (Ames Test) to detect gene mutations.
- OECD Test Guideline 487: In Vitro Mammalian Cell Micronucleus Test to detect chromosomal damage.[8]

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In Vitro Genotoxicity Testing Strategy

Safety Precautions and Handling

Given the available hazard information and the significant data gaps, the following safety precautions are recommended when handling **2',5'-Dimethoxypropiophenone**:

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.

- Skin Protection: Wear compatible chemical-resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes.
- Respiratory Protection: If ventilation is inadequate or if aerosols or dusts are generated, use a NIOSH-approved respirator.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.
- First Aid:
 - If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
 - If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
 - If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Conclusion

The toxicological profile of **2',5'-Dimethoxypropiophenone** is largely uncharacterized. While basic hazard classifications indicate risks of acute oral toxicity and irritation to the skin, eyes, and respiratory system, there is a critical lack of quantitative data to perform a comprehensive risk assessment. Researchers and drug development professionals must handle this compound with a high degree of caution, implementing stringent safety protocols. The generation of robust toxicological data, following standardized OECD guidelines as outlined in this document, is essential for a more complete understanding of its safety profile and for enabling its potential future applications.

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